

In-Depth Technical Guide: Safety and Handling Precautions for Adamantane-d16

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Compound of Interest

Compound Name: Adamantane-d16

Cat. No.: B121117

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Adamantane-d16**. The majority of available safety data is for the non-deuterated parent compound, Adamantane. Due to the nature of isotopic substitution, the chemical and toxicological properties of **Adamantane-d16** are expected to be nearly identical to those of Adamantane. However, this guide should be used as a supplementary resource to a formal risk assessment conducted by qualified personnel.

Introduction

Adamantane-d16 is a deuterated form of Adamantane, a rigid, cage-like hydrocarbon.[1] Its unique structure imparts high thermal stability and lipophilicity.[2] In pharmaceutical research, deuterated compounds like **Adamantane-d16** are valuable tools in metabolic studies, mechanistic investigations, and as internal standards in analytical methods.[3] Understanding the safety and handling of this compound is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Adamantane is generally considered to have low acute toxicity. However, as with any chemical, it is essential to handle it with appropriate care.

GHS Hazard Statements:

- H402: Harmful to aquatic life.
- H413: May cause long-lasting harmful effects to aquatic life.

Precautionary Statements:

- P273: Avoid release to the environment.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Adamantane. The properties of **Adamantane-d16** are expected to be very similar, with a slight increase in molecular weight.

Property	Value	Reference
Molecular Formula	C ₁₀ D ₁₆	
Molecular Weight	152.33 g/mol	
Appearance	White to off-white crystalline solid/powder	
Odor	Camphor-like	
Melting Point	209-212 °C (sublimes)	
Boiling Point	Sublimes	
Density	1.07 g/cm ³	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Readily soluble in nonpolar organic solvents	
log Pow (Octanol/Water Partition Coefficient)	4.24 at 25 °C	

Toxicological Information

The toxicological data for Adamantane indicates low acute toxicity.

Endpoint	Value	Species	Reference
LD50 (Oral)	> 10,000 mg/kg	Rat	
Skin Corrosion/Irritation	Not classified as a skin irritant		
Serious Eye Damage/Irritation	Causes serious eye irritation (slight irritation in rabbits)		
Carcinogenicity	Not classified as a carcinogen by IARC, OSHA, NTP, or ACGIH		

Experimental Protocols

While specific safety assessment protocols for **Adamantane-d16** are not available, the following general methodologies are standard for assessing the safety of solid chemical compounds in a research setting.

Protocol 1: Determination of Acute Oral Toxicity (LD50)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Test System: Typically, Sprague-Dawley rats are used, with an equal number of males and females.
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - The test substance is administered by gavage in a suitable vehicle.

- A range of doses is administered to different groups of animals.
- Animals are observed for signs of toxicity and mortality for a period of 14 days.
- A full necropsy is performed on all animals.
- Data Analysis: The LD50 is calculated using appropriate statistical methods, such as the probit method.

Protocol 2: Assessment of Skin Irritation

- Objective: To determine the potential of a substance to cause skin irritation.
- Test System: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - A measured amount of the test substance is applied to the skin and covered with a gauze patch.
 - The patch is removed after a set period (e.g., 4 hours).
 - The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- Data Analysis: The severity of the skin reaction is scored, and the substance is classified based on the scoring criteria.

Exposure Controls and Personal Protection

To minimize exposure to **Adamantane-d16**, the following controls should be implemented.

Control	Recommendation	Reference
Engineering Controls	Work in a well-ventilated area. A laboratory fume hood or other local exhaust ventilation is recommended, especially when handling powders to avoid dust generation.	
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	
Skin Protection	Wear impervious gloves (e.g., nitrile rubber with a thickness >0.11 mm). A lab coat or other protective clothing should be worn.	
Respiratory Protection	If dust is generated and exposure limits may be exceeded, use a NIOSH-approved particulate respirator (e.g., N95).	
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. Remove contaminated clothing before entering eating areas.	

Handling and Storage

- **Handling:** Avoid inhalation of dust. Prevent contact with skin and eyes. Take precautionary measures against static discharge.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Store at room temperature. Incompatible with strong oxidizing agents.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as described in Section 6.0. Avoid breathing dust.
- Environmental Precautions: Prevent the product from entering drains, water courses, or the ground.
- Containment and Cleanup:
 - For dry spills, sweep up or vacuum the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
 - Clean the affected area thoroughly.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Visualizations

Chemical Handling Workflow

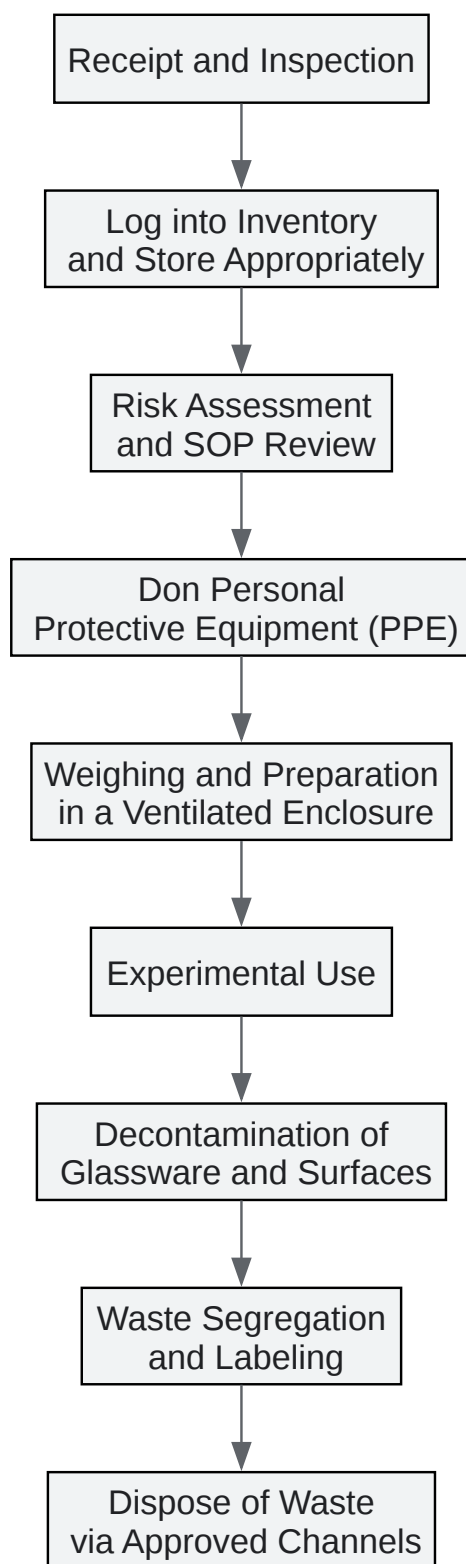


Figure 1: General Workflow for Handling Adamantane-d16

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Figure 1: General Workflow for Handling **Adamantane-d16**

Hazard-Precaution Relationship

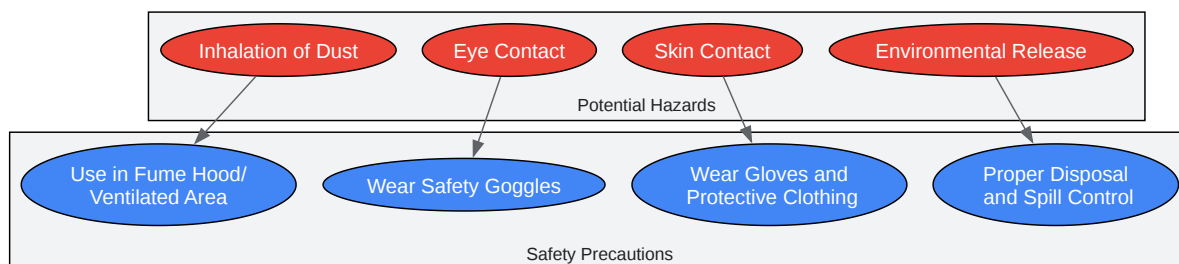


Figure 2: Logical Relationship of Hazards and Precautions

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Figure 2: Logical Relationship of Hazards and Precautions

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